

triricinolein lubricant properties vs synthetic lubricants

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Triricinolein

CAS No.: 2540-54-7

Cat. No.: S639494

[Get Quote](#)

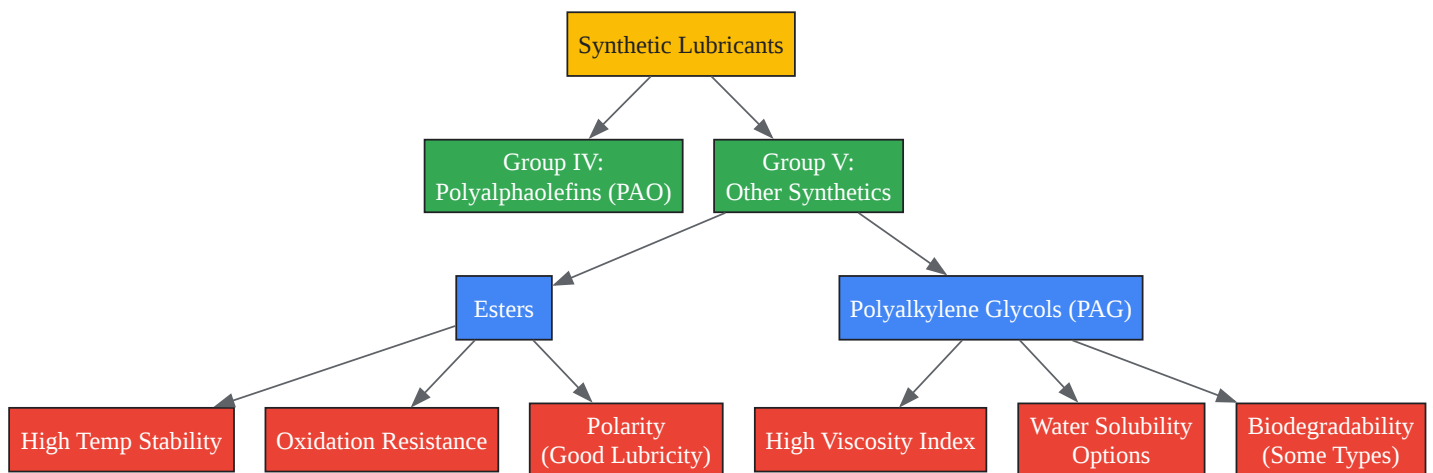
Chemical Profile of Triricinolein

The search results contained only one source with information on **triricinolein**, providing its fundamental chemical identity without performance data relevant to lubrication [1].

Property	Value
Chemical Name	12-Hydroxy-9-octadecenoic acid 1,2,3-propanetriyl ester [1]
CAS Number	15505-14-3 [1]
Molecular Formula	C ₅₇ H ₁₀₄ O ₉ [1]
Molecular Weight	933.43 g/mol [1]
Boiling Point	879.2±65.0 °C (Predicted) [1]
Density	0.977±0.06 g/cm ³ (Predicted) [1]
Form	Colourless Oil [1]
Stability	Light Sensitive [1]

Synthetic Lubricants Overview

Synthetic lubricants are engineered fluids designed for superior performance under extreme conditions compared to conventional mineral oils [2] [3]. They are primarily categorized by their base stock composition.



Click to download full resolution via product page

Common Types and Their Properties

Type	Key Properties	Common Applications
------	----------------	---------------------

| **Polyalphaolefins (PAO)** (Group IV) [2] | Excellent thermal & oxidative stability, high viscosity index [3]. | Automotive engines, industrial turbines [3]. | | **Esters** (Group V) [2] | Polarity (excellent lubricity, metal adhesion), high temperature stability [2]. | Aviation, high-temperature industrial settings (often blended or as additives) [2] [3]. | | **Polyalkylene Glycols (PAG)** (Group V) [2] | High lubricity, polarity, low traction, high viscosity index, water solubility options [2]. | Gear oils, metalworking fluids, compressor lubricants, food-grade lubricants [2]. |

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. | 15505-14-3 TRIRICINOLEIN [chemicalbook.com]
2. oil - Wikipedia Synthetic [en.wikipedia.org]
3. –2032 2025 Market Synthetic Report: Segments... Lubricants Research [forum.potok.digital]

To cite this document: Smolecule. [triricinolein lubricant properties vs synthetic lubricants]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b639494#triricinolein-lubricant-properties-vs-synthetic-lubricants>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com